

Application Notes and Protocols: ATC0065

Administration in the Elevated Plus Maze

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Compound of Interest

Compound Name: ATC0065

Cat. No.: B1665808

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Audience: Researchers, scientists, and drug development professionals.

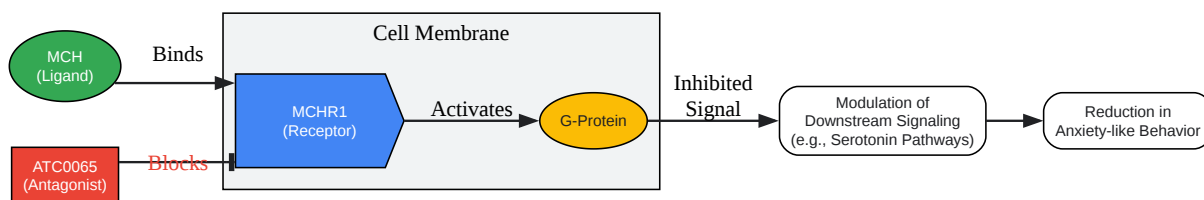
Introduction: **ATC0065** is a potent, selective, and orally active nonpeptidic antagonist for the melanin-concentrating hormone receptor 1 (MCHR1).[1][2][3] Melanin-concentrating hormone (MCH) and its receptor are implicated in regulating various physiological processes, including energy balance and emotional states.[1] Due to its ability to antagonize MCHR1, **ATC0065** has demonstrated significant anxiolytic (anti-anxiety) and antidepressant-like effects in rodent models.[1] One of the key behavioral assays used to validate the anxiolytic potential of compounds like **ATC0065** is the Elevated Plus Maze (EPM) test.[1][4] This test is a widely used and validated model for assessing anxiety-like behavior in rodents, based on their natural aversion to open and elevated spaces.[5][6][7]

These application notes provide a comprehensive overview and detailed protocols for administering **ATC0065** and evaluating its anxiolytic effects using the EPM test.

Mechanism of Action and Signaling Pathway

ATC0065 exerts its anxiolytic effects primarily by blocking the MCHR1. MCH, a neuropeptide produced in the lateral hypothalamus, binds to MCHR1, a G-protein coupled receptor, to modulate downstream signaling pathways that influence anxiety and mood. By preventing MCH from binding to its receptor, **ATC0065** inhibits this signaling cascade. While the complete downstream pathway is complex, it is understood to intersect with other neurotransmitter systems involved in anxiety, such as the serotonin system.[2][8] **ATC0065** has also been

shown to have some affinity for serotonin receptors 5-HT_{1A} and 5-HT_{2B}, which may contribute to its overall pharmacological profile.



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Caption: Mechanism of action for **ATC0065** as an MCHR1 antagonist.

Experimental Protocols

The following protocols provide a detailed methodology for assessing the anxiolytic effects of **ATC0065** using the Elevated Plus Maze.

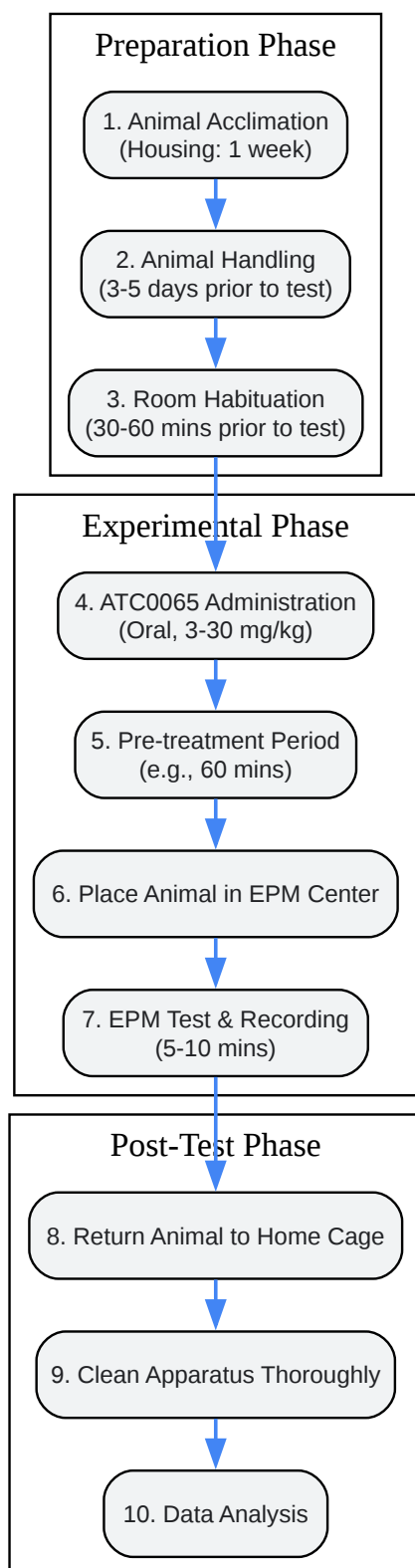
I. Materials and Apparatus

- Elevated Plus Maze Apparatus:
 - Constructed from a non-porous material (e.g., plastic or wood painted matte) for easy cleaning.[\[6\]](#)
 - Consists of four arms arranged in a plus shape, elevated from the floor (typically 50-80 cm).[\[9\]](#)[\[10\]](#)
 - Two opposite arms are "open" (e.g., 25-35 cm long x 5 cm wide), and the other two are "closed" with high walls (e.g., 15-16 cm high).[\[6\]](#)[\[10\]](#)
 - A central platform (e.g., 5 cm x 5 cm) connects the arms.[\[6\]](#)
- Animal Subjects: Male or female laboratory mice (e.g., C57BL/6N, ICR) or rats (e.g., Sprague-Dawley).[\[1\]](#)[\[11\]](#) Note: Male and female mice should be tested separately.[\[10\]](#)

- **ATC0065** Compound: N²-[cis-4-({2-[4-bromo-2-(trifluoromethoxy)phenyl]ethyl}amino)cyclohexyl]-N⁴,N⁴-dimethylquinazoline-2,4-diamine dihydrochloride.[1]
- Vehicle: Appropriate solvent for **ATC0065** (e.g., distilled water, saline, or a small percentage of DMSO/Tween in saline).
- Administration Equipment: Oral gavage needles or other suitable equipment for the chosen route of administration.
- Video Recording and Tracking System: An overhead camera connected to a computer with tracking software (e.g., ANY-maze, EthoVision XT) to automatically record and analyze the animal's movement.[9][12][13]
- Testing Room: A dedicated, quiet room with controlled and consistent lighting.[9][13] Red light may be used to reduce ambient stress.[9]

II. Experimental Workflow

The overall experimental procedure follows a logical sequence from animal preparation to data analysis.



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